

optical and magnetic properties of CoAl_2O_4

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Compound of Interest

Compound Name: COBALT BLUE

Cat. No.: B1171533

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An In-depth Technical Guide to the Optical and Magnetic Properties of Cobalt Aluminate (CoAl_2O_4)

Audience: Researchers, scientists, and drug development professionals.

Executive Summary

Cobalt aluminate (CoAl_2O_4), a spinel-structured oxide renowned as the pigment Thénard's blue, possesses a unique combination of optical and magnetic properties rooted in its crystal chemistry. Its intense blue color arises from electronic d-d transitions of cobalt ions (Co^{2+}) situated in the tetrahedral sites of the spinel lattice. This material exhibits a range of optical phenomena, including distinct absorption bands and photoluminescence, which are highly sensitive to synthesis conditions and cation distribution. Magnetically, CoAl_2O_4 is a frustrated antiferromagnet, characterized by a Néel temperature (T_N) below which long-range antiferromagnetic ordering occurs. This magnetic behavior is complex, heavily influenced by the degree of crystallographic site inversion, which can induce spin-glass-like states. This guide provides a comprehensive overview of these properties, detailed experimental methodologies, and quantitative data to serve as a foundational resource for scientific and research applications.

Core Properties of CoAl_2O_4

Crystal Structure

CoAl_2O_4 crystallizes in a cubic spinel structure with the general formula AB_2O_4 . In the ideal "normal" spinel configuration, Co^{2+} ions occupy the tetrahedral (A) sites, and aluminum ions

(Al³⁺) occupy the octahedral (B) sites within a face-centered cubic (FCC) oxygen lattice. However, a degree of "inversion" is common, where Al³⁺ ions occupy some tetrahedral sites and Co²⁺ ions

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